

diethyl phosphate thermodynamic properties

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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Chemical and Physical Properties

The table below summarizes the key identified physical and thermodynamic properties of **diethyl phosphate** for your reference.

Property	Value	Conditions (if applicable)
CAS Number	598-02-7	-
Molecular Formula	C ₄ H ₁₁ O ₄ P	-
Molecular Weight	154.10 g/mol	-
Melting Point	6 °C	[1] [2] [3]
Boiling Point	200 - 203 °C	at 760 mmHg [4] [1] [2]
Flash Point	74.9 - 91 °C	[4] [1] [2]
Density	1.2 - 1.29 g/cm ³	[4] [1] [2]
Vapor Pressure	0.1 ± 0.8 mmHg	at 25°C [4] [5]
Refractive Index	1.417 - 1.418	[1] [3] [6]

Property	Value	Conditions (if applicable)
pKa	1.42 ± 0.50	Predicted [1] [3] [6]
LogP	-0.3 - 0.08	[4] [3] [6]
Flash Point	74.9 - 91 °C	[4] [1] [2]

Biological Data and Experimental Overview

Diethyl phosphate is characterized as an organophosphorus pesticide metabolite [1] [7] [5]. While the search results do not provide detailed laboratory protocols for measuring thermodynamic properties, they contain information on *in vivo* biological studies.

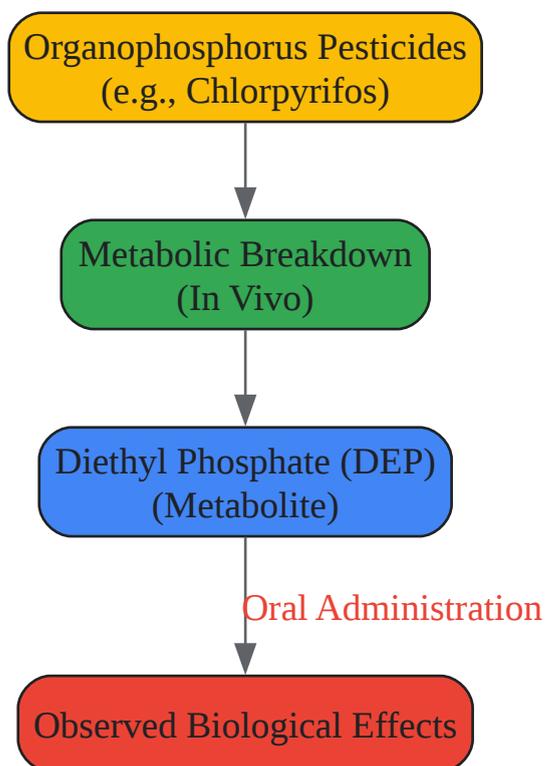
Experimental Overview: In Vivo Administration

The following details are compiled from summaries of toxicological and metabolic studies in scientific literature [1] [3] [7]. These methodologies are **for reference only** and not a complete protocol.

- **Animal Model:** Adult male Wistar rats [1] [7].
- **Formulation & Administration:** Administered via **oral gavage**; specific formulation details are not provided in the available summaries [1] [7].
- **Dosage & Duration:** Studies cited used doses of **0.08 mg/kg to 0.8 mg/kg** body weight, with exposure durations ranging from **20 to 24 weeks** [1] [3] [7].
- **Reported Outcomes:** The summaries note observations including disturbance of endocrine hormones, changes in serum lipid levels, and effects on intestinal microbiota [1] [7].

Metabolic Pathway Visualization

The relationship between organophosphorus pesticides, their metabolites, and observed biological effects can be conceptualized as follows:



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This diagram illustrates the role of **diethyl phosphate** as a metabolite of pesticides and its link to physiological effects, based on the described animal studies [1] [7] [5].

Safety and Handling Information

Diethyl phosphate requires careful handling. The following GHS hazard statements are reported:

- **H315:** Causes skin irritation [3].
- **H319:** Causes serious eye irritation [3].
- **H335:** May cause respiratory irritation [3].
- **H372:** Causes damage to organs through prolonged or repeated exposure [3].

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References

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